

2-(1-Naphthyl)ethanesulfonyl Chloride safety data sheet (SDS)

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Compound of Interest

Compound Name: 2-(1-Naphthyl)ethanesulfonyl
Chloride

CAS No.: 104296-63-1

Cat. No.: B028088

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Technical Guide: 2-(1-Naphthyl)ethanesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, properties, and handling of **2-(1-Naphthyl)ethanesulfonyl Chloride**. It is intended for use by professionals in research, scientific, and drug development fields.

Chemical Identity and Properties

2-(1-Naphthyl)ethanesulfonyl Chloride is a sulfonyl halide compound. It serves as a chemical intermediate, primarily in the synthesis of sulfonamides and other derivatives for research and development.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	104296-63-1	[1] [2] [3] [4]
Molecular Formula	C ₁₂ H ₁₁ ClO ₂ S	[1] [2] [5]
Molecular Weight	254.73 g/mol	[1] [2]
Appearance	White to light yellow to light orange powder to crystal	[1] [2] [3]
Melting Point	46.0 to 50.0 °C	[3]
Purity	>97.0% (HPLC)	[1] [2] [3]
Solubility	Slightly soluble in Toluene. Decomposes in water.	

Safety and Hazard Information

This compound is classified as corrosive and can cause severe skin burns and eye damage. It is also corrosive to metals. Proper personal protective equipment (PPE) and handling procedures are critical.

Table 2: Hazard Identification and Safety Precautions

Hazard Statement	Precautionary Statement	Source
H290: May be corrosive to metals.	P234: Keep only in original container.	[3]
H314: Causes severe skin burns and eye damage.	P260: Do not breathe dusts or mists. P280: Wear protective gloves, protective clothing, face protection.	[3][6]
---	P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[3]
---	P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[3]
---	P304+P340+P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.	[3]
---	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
---	P501: Dispose of contents/container to an approved waste disposal plant.	[3]

Storage and Handling:

- Store in a cool, dry, well-ventilated area.[7]

- Keep container tightly closed and store under an inert gas.
- The compound is moisture and heat sensitive.
- Store refrigerated (0-10°C).[3]
- Incompatible with strong oxidizing agents and strong bases.[7]

Experimental Protocols

While specific experimental protocols for **2-(1-Naphthyl)ethanesulfonyl Chloride** are not widely published, it is primarily used as a reagent for the synthesis of sulfonamides. The following is a general, representative protocol for the reaction of a sulfonyl chloride with a primary or secondary amine.

General Protocol for Sulfonamide Synthesis

This protocol outlines the synthesis of a sulfonamide from **2-(1-Naphthyl)ethanesulfonyl Chloride** and a generic amine in the presence of a base.

Materials:

- **2-(1-Naphthyl)ethanesulfonyl Chloride**
- Primary or secondary amine
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Tertiary amine base (e.g., triethylamine or pyridine)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Nitrogen or argon gas inlet
- Addition funnel

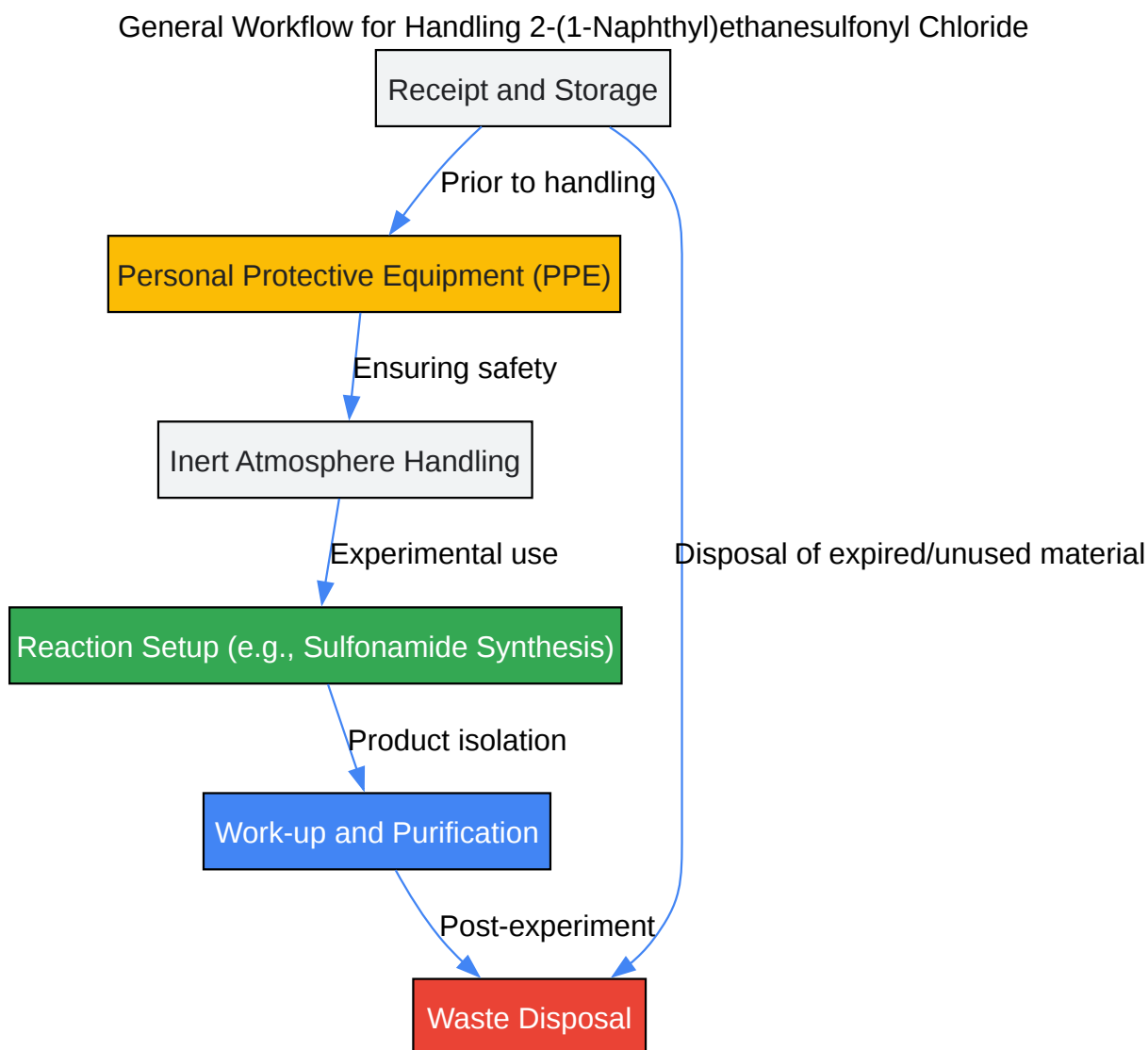
- Standard glassware for work-up and purification (separatory funnel, rotary evaporator, chromatography column)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask under an inert atmosphere (nitrogen or argon), dissolve the amine in anhydrous DCM.
- **Addition of Base:** Add a slight excess (1.1-1.5 equivalents) of the tertiary amine base to the solution and stir.
- **Addition of Sulfonyl Chloride:** Dissolve **2-(1-Naphthyl)ethanesulfonyl Chloride** (1.0 equivalent) in a minimal amount of anhydrous DCM and add it to an addition funnel. Add the sulfonyl chloride solution dropwise to the stirring amine solution at 0°C (ice bath).
- **Reaction:** Allow the reaction to warm to room temperature and stir for 2-12 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - Quench the reaction by the slow addition of water or a saturated aqueous solution of ammonium chloride.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with a weak acid (e.g., 1M HCl) to remove excess amine and base, then with a saturated aqueous solution of sodium bicarbonate, and finally with brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Filter off the drying agent and concentrate the solution under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by flash column chromatography or recrystallization to yield the desired sulfonamide.

Visualizations

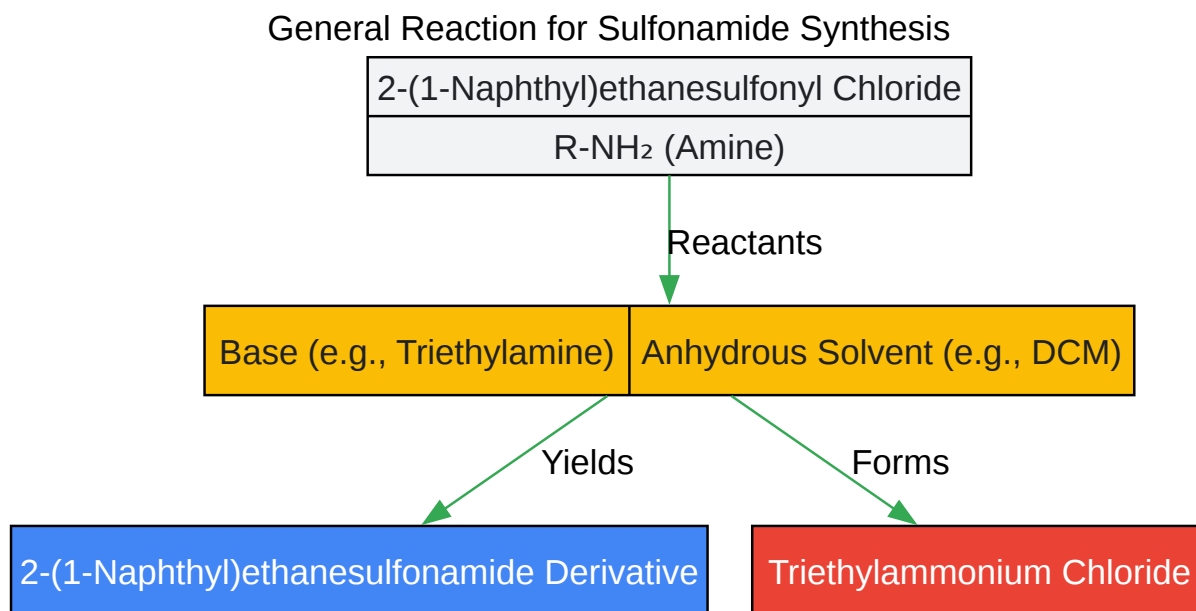
Logical Workflow for Handling and Use



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Caption: Workflow for the safe handling and use of **2-(1-Naphthyl)ethanesulfonyl Chloride**.

Reaction Pathway for Sulfonamide Synthesis



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Caption: Reaction scheme for the synthesis of a sulfonamide.

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